

# 5-Bromobenzofuran-2-carboxamide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name:	5-Bromobenzofuran-2-carboxamide
Cat. No.:	B143913

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties, synthesis, and potential biological activities of **5-Bromobenzofuran-2-carboxamide**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on presenting clear, actionable data and methodologies.

## Core Chemical Properties

**5-Bromobenzofuran-2-carboxamide** is a halogenated derivative of the benzofuran scaffold, a heterocyclic compound class of significant interest in medicinal chemistry. The introduction of a bromine atom at the 5-position and a carboxamide group at the 2-position of the benzofuran ring imparts specific physicochemical characteristics that influence its biological profile.

Table 1: Physicochemical Properties of **5-Bromobenzofuran-2-carboxamide**

Property	Value	Source
CAS Number	35351-21-4	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	240.05 g/mol	<a href="#">[1]</a>
Appearance	Solid (predicted)	General Knowledge
Melting Point	Not explicitly reported	N/A
Boiling Point	Not explicitly reported	N/A
Solubility	Not explicitly reported	N/A

## Synthesis and Experimental Protocols

The synthesis of **5-Bromobenzofuran-2-carboxamide** can be achieved through the amidation of its corresponding carboxylic acid precursor, 5-bromobenzofuran-2-carboxylic acid.

### Experimental Protocol: Synthesis of 5-Bromobenzofuran-2-carboxamide

This protocol is adapted from a general procedure for the synthesis of benzofuran-2-carboxamides.

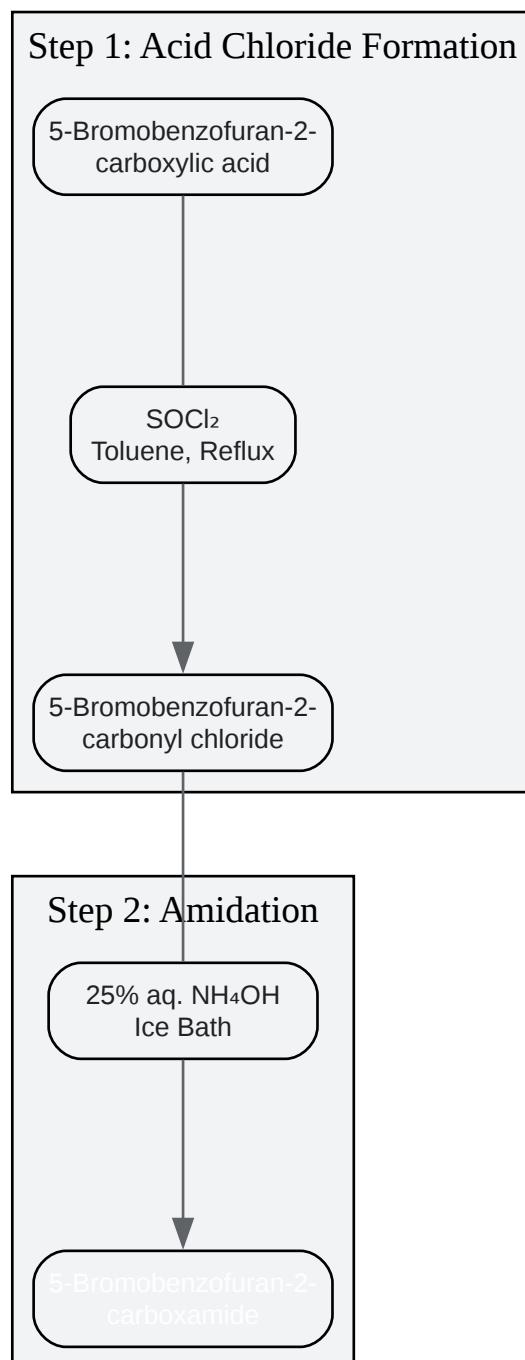
#### Materials:

- 5-Bromobenzofuran-2-carboxylic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous Toluene
- 25% aqueous Ammonium Hydroxide (NH<sub>4</sub>OH)
- Ice

#### Procedure:

- Acid Chloride Formation: In a round-bottom flask, suspend 5-bromobenzofuran-2-carboxylic acid (1 equivalent) in anhydrous toluene (0.4 mmol/mL).
- To this suspension, add thionyl chloride (1.65 equivalents).
- Stir the mixture at reflux for 3 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure to remove excess thionyl chloride and toluene. This will yield the crude 5-bromobenzofuran-2-carbonyl chloride.
- Amidation: In a separate beaker, cool a solution of 25% aqueous ammonium hydroxide (0.5 mmol/mL) in an ice bath.
- Slowly add the crude 5-bromobenzofuran-2-carbonyl chloride (1 equivalent) in small portions to the ice-cold ammonium hydroxide solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature. A precipitate of **5-Bromobenzofuran-2-carboxamide** will form.
- Isolation and Purification: Collect the solid precipitate by vacuum filtration.
- Wash the collected solid with cold water to remove any remaining salts.
- Dry the purified **5-Bromobenzofuran-2-carboxamide** under vacuum.

Diagram 1: Synthetic Pathway for **5-Bromobenzofuran-2-carboxamide**

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Caption: Synthesis of **5-Bromobenzofuran-2-carboxamide**.

## Spectral Data

At the time of this report, specific experimental spectral data (NMR, IR, Mass Spectrometry) for **5-Bromobenzofuran-2-carboxamide** are not readily available in public databases. However, based on the known spectral characteristics of related benzofuran and carboxamide compounds, the following spectral properties can be anticipated.

Table 2: Predicted Spectral Data for **5-Bromobenzofuran-2-carboxamide**

Technique	Expected Features
<sup>1</sup> H NMR	Aromatic protons on the benzofuran ring system, a singlet for the furan proton, and broad signals for the -NH <sub>2</sub> protons of the carboxamide group.
<sup>13</sup> C NMR	Signals corresponding to the nine carbon atoms of the benzofuran ring and the carboxamide carbonyl carbon.
FT-IR (cm <sup>-1</sup> )	Characteristic peaks for N-H stretching (amide), C=O stretching (amide), C-N stretching, and vibrations associated with the aromatic and furan rings.
Mass Spec.	A molecular ion peak corresponding to the molecular weight of the compound, along with fragmentation patterns characteristic of the benzofuran carboxamide structure.

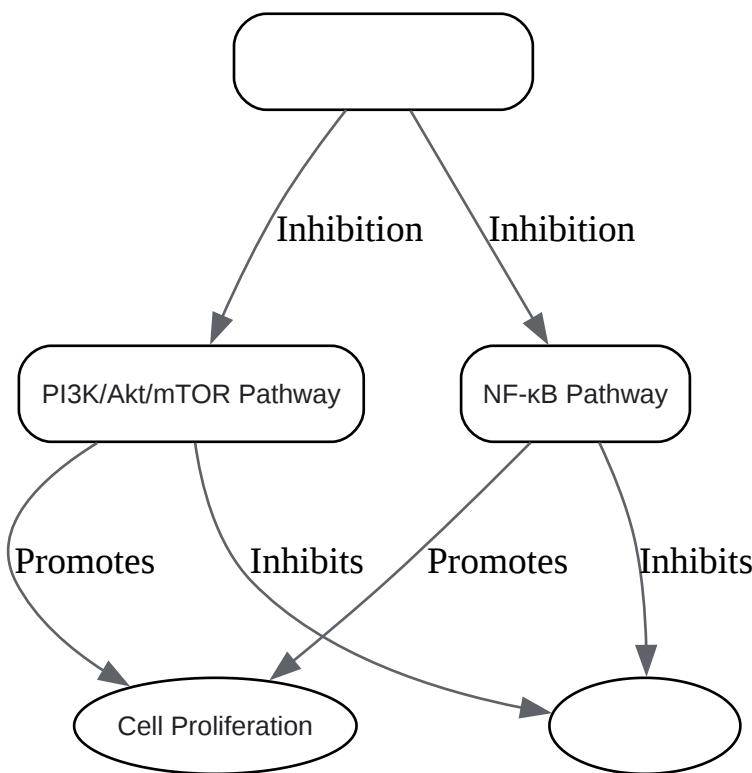
## Potential Biological Activities and Signaling Pathways

While direct biological studies on **5-Bromobenzofuran-2-carboxamide** are limited in the available literature, the broader class of benzofuran derivatives has been extensively investigated for a range of pharmacological activities.<sup>[2][3][4][5]</sup> Halogenation, in particular, is a common strategy in drug design to enhance the biological potency of lead compounds.<sup>[6]</sup>

## Anticancer Potential

Numerous benzofuran derivatives have demonstrated significant cytotoxic effects against various cancer cell lines.<sup>[6][7][8]</sup> The proposed mechanisms of action often involve the modulation of key signaling pathways implicated in cancer progression, such as the PI3K/Akt/mTOR and NF-κB pathways.<sup>[9][10]</sup> The presence of a bromine atom on the benzofuran scaffold may enhance these anticancer properties.

Diagram 2: Potential Anticancer Signaling Pathways



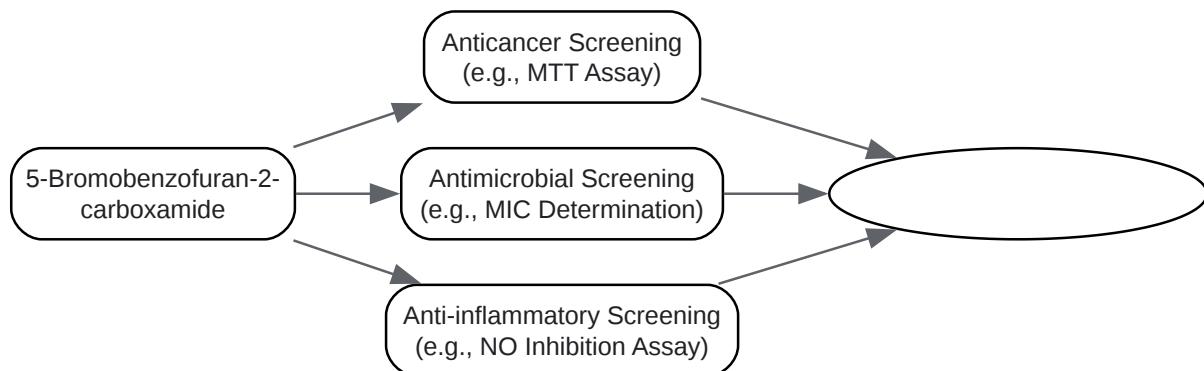
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Caption: Potential anticancer signaling pathways.

## Antimicrobial and Anti-inflammatory Activities

Benzofuran derivatives have also been recognized for their antimicrobial and anti-inflammatory properties.<sup>[11][12][13][14]</sup> Some studies have indicated that brominated benzofurans exhibit activity against Gram-positive bacteria and certain fungal strains.<sup>[12]</sup> The anti-inflammatory effects of benzofuran compounds are often attributed to the inhibition of pro-inflammatory mediators and modulation of inflammatory signaling cascades.<sup>[10][11][15][16]</sup>

Diagram 3: Experimental Workflow for Biological Screening

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Caption: Workflow for biological screening.

## Conclusion

**5-Bromobenzofuran-2-carboxamide** represents a molecule of interest for further investigation in the fields of medicinal chemistry and drug discovery. While a detailed experimental characterization is still needed, its structural features suggest potential for development as an anticancer, antimicrobial, or anti-inflammatory agent. The synthetic protocol provided herein offers a clear pathway for its preparation, enabling further research into its chemical and biological properties. Future studies should focus on obtaining comprehensive spectral data for unambiguous structure confirmation and conducting in-depth biological assays to elucidate its specific mechanisms of action and therapeutic potential.

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